

Application Notes and Protocols: Diphenylcarbazone in Environmental Analysis

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Compound of Interest

Compound Name: *Diphenylcarbazone*

Cat. No.: *B146866*

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Introduction

Diphenylcarbazone and its precursor, 1,5-diphenylcarbazide, are highly effective chromogenic reagents for the spectrophotometric determination of various heavy metals in environmental soil and water samples. The most prominent application is the analysis of hexavalent chromium (Cr(VI)), for which it is a standard method. This document provides detailed application notes and experimental protocols for the use of **diphenylcarbazone** in the analysis of chromium and other heavy metals like cadmium, lead, zinc, and copper.

Analysis of Hexavalent Chromium (Cr(VI))

The reaction of hexavalent chromium with 1,5-diphenylcarbazide in an acidic solution produces a distinct red-violet complex, which is attributed to the complexation of the resulting trivalent chromium with the oxidized **diphenylcarbazone**. This highly sensitive and selective reaction forms the basis of a widely used colorimetric method for the determination of Cr(VI).^{[1][2]} The absorbance of this complex is measured spectrophotometrically at approximately 540 nm.

1.1. Quantitative Data for Cr(VI) Analysis

Parameter	Water Analysis	Soil Analysis (after extraction)	Reference
Method	Spectrophotometry (EPA Method 7196A)	Spectrophotometry (after EPA Method 3060A digestion)	[1][3][4]
Wavelength (λ_{max})	540 nm	540 nm	[1][5]
Linear Range	0.5 - 50 mg/L	Dependent on dilution	[1][6]
Detection Limit	0.02 $\mu\text{g/L}$ (with preconcentration)	0.4 mg/kg	[3][7]
Molar Absorptivity	$\sim 40,000 \text{ L mol}^{-1} \text{ cm}^{-1}$	Not specified	[1]
Spike Recovery	85% - 115%	Not specified	[1]

1.2. Experimental Protocols

1.2.1. Protocol for Cr(VI) in Water (Based on EPA Method 7196A)

This protocol is applicable to drinking water, surface water, and groundwater.

a) Reagents:

- 1,5-Diphenylcarbazide Solution (0.5% w/v): Dissolve 250 mg of 1,5-diphenylcarbazide in 50 mL of acetone. Store in a brown bottle. This solution is stable for about two weeks.
- Sulfuric Acid (H_2SO_4), concentrated and 0.2 M.
- Phosphoric Acid (H_3PO_4), concentrated.
- Chromium Standard Stock Solution (1000 mg/L): Dissolve 1.414 g of potassium dichromate ($\text{K}_2\text{Cr}_2\text{O}_7$) in 1 L of deionized water.
- Chromium Working Standards: Prepare a series of standards by diluting the stock solution.

b) Procedure:

- Transfer a 100 mL aliquot of the water sample to a 250 mL beaker.
- Adjust the pH of the sample to approximately 1.0 with 0.2 M H₂SO₄.
- Add 2.0 mL of the 1,5-diphenylcarbazide solution and mix well.
- Allow the solution to stand for 5-10 minutes for full color development.^[8]
- Measure the absorbance of the solution at 540 nm using a spectrophotometer. Use a reagent blank (deionized water treated with the same reagents) to zero the instrument.
- Prepare a calibration curve by measuring the absorbance of a series of chromium working standards.
- Determine the concentration of Cr(VI) in the sample from the calibration curve.

1.2.2. Protocol for Cr(VI) in Soil (Involves Alkaline Digestion - EPA Method 3060A)

This protocol involves an alkaline digestion step to extract Cr(VI) from the soil, followed by colorimetric analysis.

a) Soil Digestion Reagents:

- Digestion Solution: 0.28 M sodium carbonate (Na₂CO₃) and 0.5 M sodium hydroxide (NaOH).
- Magnesium Chloride (MgCl₂) Solution.
- Phosphate Buffer.

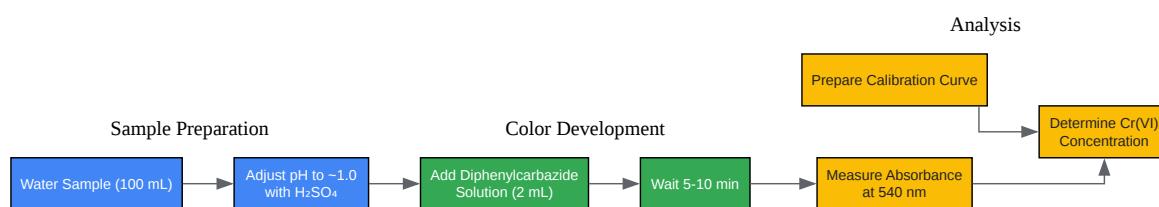
b) Digestion Procedure:

- Weigh approximately 2.5 g of the soil sample into a digestion vessel.
- Add 50 mL of the digestion solution.
- Heat the mixture to 90-95°C for 60 minutes, with constant stirring.
- Cool the digestate and filter it to separate the extract.

c) Colorimetric Analysis:

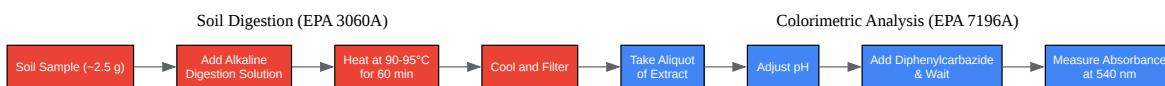
- Take an aliquot of the filtered extract.
- Adjust the pH with sulfuric acid.
- Proceed with the colorimetric determination as described in the protocol for water analysis (section 1.2.1, steps 3-7).

1.3. Workflow Diagrams



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Caption: Workflow for Cr(VI) analysis in water.



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Caption: Workflow for Cr(VI) analysis in soil.

Analysis of Other Heavy Metals

Diphenylcarbazone can also be used for the spectrophotometric determination of other heavy metals such as cadmium (Cd), lead (Pb), zinc (Zn), and copper (Cu). These methods often involve the formation of a colored complex that is then extracted into an organic solvent for measurement.

2.1. Quantitative Data for Other Heavy Metals

Analyte	Matrix	Method	Wavelength (λ _{max})	Linear Range	Molar Absorptivity (L mol ⁻¹ cm ⁻¹)	Reference
Cadmium (Cd)	Environmental Samples	Extractive Spectrophotometry with Pyridine	533 nm	0.228 - 3.65 ppm	7.33 x 10 ⁴	[9]
Lead (Pb)	Airborne Dust & Soil	Extractive Spectrophotometry with HDPBA & DPCZO	525 nm	Up to 4.3 ppm	7.2 x 10 ⁴	[10]
Zinc (Zn) & Cadmium (Cd)	Vegetables (after extraction)	FAAS after pre-concentration with Dithizone	-	0.2 - 1 µg/mL	-	[11]
Copper (Cu)	Water	On-line preconcentration with immobilized DPC	-	-	-	[12]

2.2. General Experimental Protocol for Other Heavy Metals (Extractive Spectrophotometry)

This is a generalized protocol; specific conditions such as pH, solvent, and masking agents may need to be optimized for each metal and sample matrix.

a) Reagents:

- **Diphenylcarbazone** Solution: Prepare a solution in a suitable organic solvent (e.g., acetone, methanol).
- Buffer Solutions: To adjust the pH of the sample.
- Organic Solvent for Extraction: (e.g., benzene, chloroform, carbon tetrachloride).
- Masking Agents: To prevent interference from other metals.
- Standard Stock Solutions of the metals of interest.

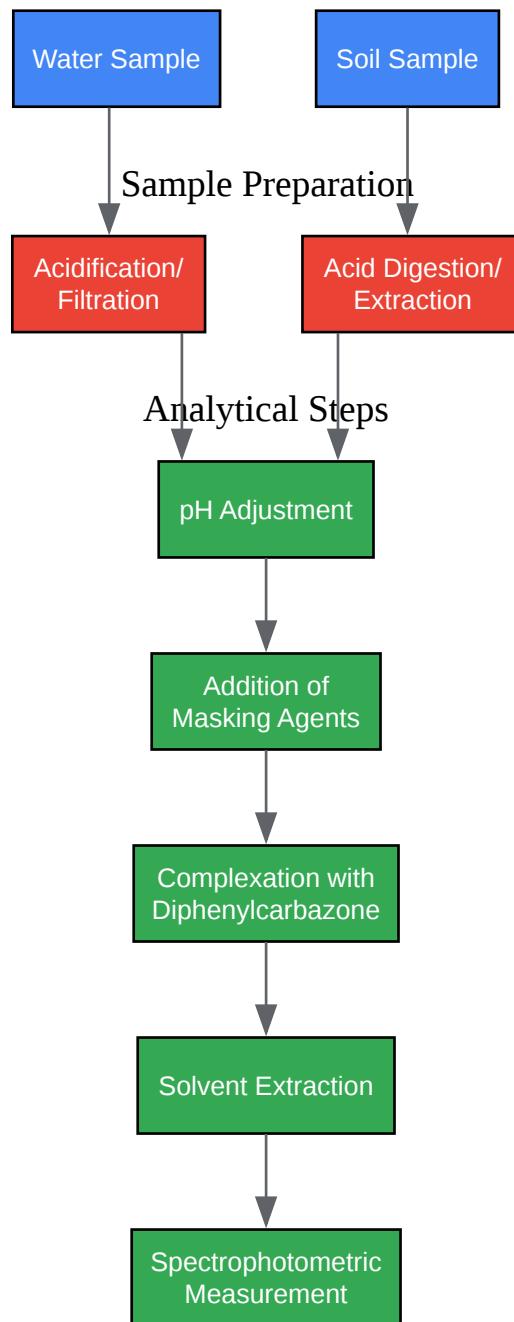
b) Procedure:

- Sample Preparation:
 - Water: Acidify the sample and filter if necessary.
 - Soil: Perform an appropriate acid digestion (e.g., with aqua regia) or extraction to bring the metals into solution.[\[13\]](#)
- Take a known volume of the prepared sample solution.
- Adjust the pH to the optimal value for complex formation with the specific metal.
- Add any necessary masking agents to eliminate interferences.
- Add the **diphenylcarbazone** solution and mix.
- Add the extraction solvent and shake vigorously to extract the metal-**diphenylcarbazone** complex into the organic phase.
- Allow the phases to separate and collect the organic layer.

- Measure the absorbance of the organic extract at the wavelength of maximum absorbance for the specific metal complex.
- Prepare a calibration curve using standard solutions of the metal.
- Determine the concentration of the metal in the sample from the calibration curve.

2.3. Logical Relationship Diagram

Sample Matrix

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Caption: Logical flow for heavy metal analysis.

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